2-Chloro-N-isopropylacetamide chemical structure

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Compound of Interest

Compound Name:	*2-Chloro-N-isopropylacetamide*
CAS No.:	*2895-21-8*
Cat. No.:	*B1583802*

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Technical Monograph: **2-Chloro-N-isopropylacetamide** Chemical Identity & Functional Applications in Covalent Chemoproteomics

Executive Summary

2-Chloro-N-isopropylacetamide (CAS: 2895-21-8) is an

-haloacetamide derivative characterized by a "soft" electrophilic warhead capable of irreversible covalent modification of nucleophilic cysteine residues.[1] While historically significant as a precursor to the herbicide Propachlor, its contemporary relevance lies in chemoproteomics and fragment-based drug discovery (FBDD). Unlike highly reactive iodoacetamides, the chloroacetamide moiety offers a tunable reactivity profile, allowing for site-selective labeling of hyper-reactive cysteines in complex proteomes without extensive off-target alkylation.

Part 1: Chemical Architecture & Reactivity Profile

Structural Analysis

The molecule consists of a chloroacetyl group linked to an isopropylamine moiety. The electrophilic center is the methylene carbon (

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-carbon) adjacent to the chlorine.

- Warhead: The C-Cl bond creates a dipole, making the

  -carbon susceptible to nucleophilic attack.

- Scaffold: The N-isopropyl group provides steric bulk and lipophilicity (LogP ~0.37), modulating cell permeability and enzyme active-site fit.

- Amide Linkage: The secondary amide (-NH-) acts as a hydrogen bond donor, which can stabilize transition states in enzymatic pockets or interact with solvent waters, distinguishing it from tertiary amide analogs like Propachlor.

Electrophilicity & HSAB Theory

According to the Hard and Soft Acids and Bases (HSAB) theory, the

-carbon is a "soft" electrophile. It preferentially reacts with "soft" nucleophiles, such as the thiolate anion (

) of cysteine or glutathione, rather than "hard" nucleophiles like nitrogen (lysine) or oxygen (serine) bases.

Reactivity Hierarchy:

Part 2: Synthesis & Purification Protocol

Objective: Synthesis of **2-Chloro-N-isopropylacetamide** via Schotten-Baumann acylation.
Safety Warning: Chloroacetyl chloride is a lachrymator and corrosive. Isopropylamine is volatile. Perform all steps in a fume hood.

Reagents & Materials

- Substrate: Isopropylamine (1.0 eq)
- Acylating Agent: Chloroacetyl chloride (1.1 eq)
- Base: Triethylamine (TEA) or NaOH (1.2 eq) to scavenge HCl.
- Solvent: Dichloromethane (DCM) (Anhydrous).

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Step-by-Step Methodology

- Preparation: Dissolve isopropylamine (10 mmol) and TEA (12 mmol) in anhydrous DCM (20 mL) in a round-bottom flask. Cool to 0°C using an ice bath. Rationale: Cooling prevents double-alkylation and suppresses hydrolysis.
- Acylation: Add chloroacetyl chloride (11 mmol) dropwise over 30 minutes. Maintain temperature < 5°C.
  - Observation: White precipitate (TEA·HCl salts) will form immediately.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2 hours.
  - Validation: Monitor via TLC (EtOAc/Hexane 1:1). Disappearance of amine spot indicates completion.
- Workup:
  - Wash reaction mixture with 1M HCl (remove unreacted amine).
  - Wash with Sat. NaHCO3 (remove unreacted acid chloride/acid).
  - Wash with Brine, dry over MgSO4, and filter.
- Purification: Evaporate solvent. Recrystallize the solid residue from Hexane/EtOAc.
  - Target Yield: >85%[2]
  - Physical State: White/Colorless crystalline solid (MP: 58-60°C).

Synthesis Flowchart (Graphviz)

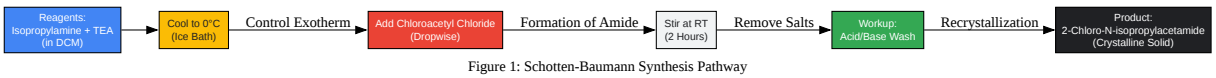


Figure 1: Schotten-Baumann Synthesis Pathway

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Figure 1: Step-by-step synthesis pathway ensuring temperature control to minimize side reactions.

Part 3: Chemoproteomic Mechanism (Covalent Labeling)

In drug discovery, this molecule serves as a model "warhead" to test cysteine engagement. The reaction follows a bimolecular nucleophilic substitution (

) mechanism.

The Mechanism

- Nucleophilic Activation: The cysteine thiol (-SH) is deprotonated to thiolate ($-S^-$) by the local protein environment (low pKa).
- Backside Attack: The thiolate attacks the

  -carbon of the acetamide from the side opposite the chlorine atom.
- Transition State: A trigonal bipyramidal transition state forms where the C-S bond forms as the C-Cl bond breaks.
- Irreversible Inhibition: Chloride leaves, resulting in a stable thioether bond.

Mechanistic Pathway (Graphviz)

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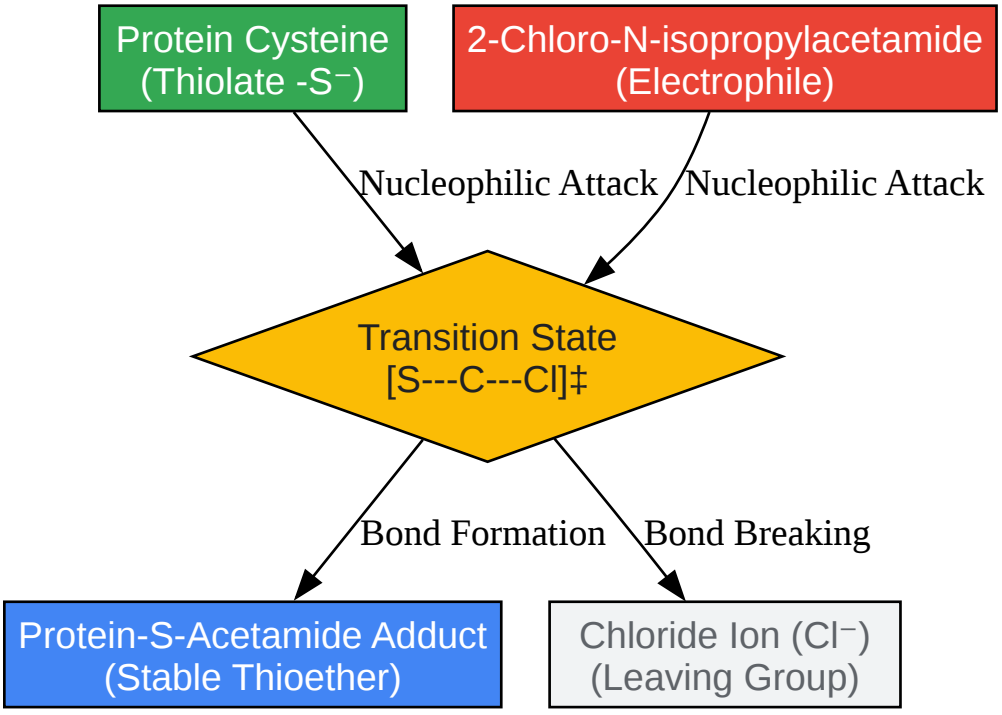


Figure 2: Covalent Modification of Cysteine via SN2 Mechanism

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Figure 2: The SN2 reaction mechanism demonstrating the irreversible alkylation of protein cysteines.

Part 4: Metabolism & Toxicology

Understanding the metabolic fate is critical for safety, as chloroacetamides are potent sensitizers.

Glutathione Conjugation (Detoxification)

The primary clearance pathway is conjugation with Glutathione (GSH), catalyzed by Glutathione S-Transferases (GST).[3][4][5][6]

- Reaction: GST facilitates the attack of GSH thiolate on the chloroacetamide.
- Product: S-(N-isopropylacetamido)-glutathione.
- Fate: Processed into mercapturic acid derivatives and excreted in urine.

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Toxicity Profile

- Skin Sensitization (H317): The molecule is a hapten. It alkylates skin proteins (keratin), creating neo-antigens that trigger T-cell mediated immune responses (Allergic Contact Dermatitis).
- Reproductive Toxicity: Related chloroacetamides have shown potential for reproductive toxicity (H361f).[7]

Metabolic Pathway (Graphviz)

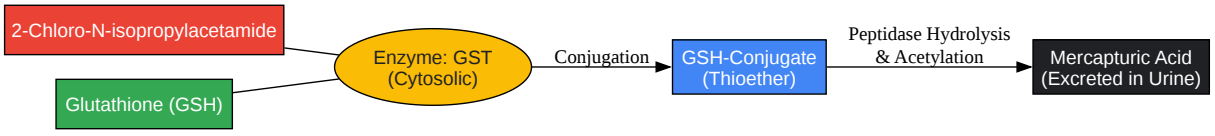


Figure 3: Metabolic Clearance via Glutathione Conjugation

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Figure 3: The detoxification pathway involving GST-mediated conjugation and mercapturic acid formation.

Part 5: Physicochemical Data Summary

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Property	Value	Relevance
Molecular Formula	C H ClNO	Core composition
Molecular Weight	135.59 g/mol	Fragment-like (Rule of 3 compliant)
LogP	~0.37	Moderate lipophilicity; good cell permeability
Melting Point	58-60 °C	Solid at RT; easy to handle/weigh
Reactivity	Moderate	Selective for Cys over Lys/Ser
CAS Number	2895-21-8	Unique Identifier

References

- ChemicalBook. (n.d.). **2-Chloro-N-isopropylacetamide** Properties and Suppliers. Retrieved from
- Sigma-Aldrich. (n.d.).[8] Safety Data Sheet: 2-Chloroacetamide derivatives. Retrieved from
- National Institutes of Health (NIH). (2007). Characterization of glutathione conjugates of chloroacetanilide pesticides. PubMed. Retrieved from
- European Commission. (2011). Opinion of the Scientific Committee on Consumer Safety on Chloroacetamide. Retrieved from
- Åkerblom, M. (1974). Synthesis and properties of **2-chloro-N-isopropylacetamide**. Journal of Agricultural and Food Chemistry.

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Sources

- 1. 2895-21-8 CAS MSDS (N-ISOPROPYL-2-CHLOROACETAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. You are being redirected... [hit2lead.com]
- 3. Characterization of glutathione conjugates of chloroacetanilide pesticides using ultra-performance liquid chromatography/quadrupole time-of-flight mass spectrometry and liquid chromatography/ion trap mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Phase II - Glutathione Conjugation | Metabolism of Herbicides or Xenobiotics in Plants - passel [passel2.unl.edu]
- 5. mdpi.com [mdpi.com]
- 6. Metabolism of Glutathione S-Conjugates: Multiple Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 7. chemos.de [chemos.de]
- 8. 2-Chloro-N-propylacetamide AldrichCPR 13916-39-7 [sigmaaldrich.com]

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